

4,7-Dimethylbenzimidazole: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 4,7-Dimethyl-1H-benzo[d]imidazole

CAS No.: 101102-39-0

Cat. No.: B009653

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An In-depth Examination of its Molecular Characteristics, Synthesis, and Potential Applications for Researchers, Scientists, and Drug Development Professionals.

Introduction

The benzimidazole scaffold, a heterocyclic aromatic organic compound formed by the fusion of benzene and imidazole rings, is a privileged structure in medicinal chemistry.^[1] Its derivatives are integral to numerous clinically significant drugs and natural products.^[1] Among these, dimethylbenzimidazoles have attracted considerable attention, primarily due to the biological significance of the 5,6-dimethylbenzimidazole isomer as a key component of vitamin B12.^[1] This guide, however, will focus on the less-common isomer, 4,7-dimethylbenzimidazole, providing a detailed analysis of its fundamental molecular properties and exploring its synthesis and potential applications in the broader context of dimethylbenzimidazole research.

Core Molecular Profile of 4,7-Dimethylbenzimidazole

The foundational step in understanding any chemical entity is to establish its precise molecular formula and weight. These parameters are critical for experimental design, analytical characterization, and stoichiometric calculations in synthetic chemistry.

Molecular Formula

The chemical structure of 4,7-dimethylbenzimidazole consists of a benzimidazole core with two methyl groups attached to the 4th and 7th carbon atoms of the benzene ring. The molecular formula is determined by the elemental composition of the molecule. Based on its structure, the molecular formula for 4,7-dimethylbenzimidazole is $C_9H_{10}N_2$.^{[2][3]}

Molecular Weight

The molecular weight is the mass of one mole of a substance. It is calculated by summing the atomic weights of all atoms in the molecular formula.

- Carbon (C): 9 atoms \times 12.011 u = 108.099 u
- Hydrogen (H): 10 atoms \times 1.008 u = 10.080 u
- Nitrogen (N): 2 atoms \times 14.007 u = 28.014 u

The calculated molecular weight of 4,7-dimethylbenzimidazole is 146.19 g/mol .^[3]

Table 1: Core Molecular Data for 4,7-Dimethylbenzimidazole

Property	Value
Molecular Formula	$C_9H_{10}N_2$
Molecular Weight	146.19 g/mol
IUPAC Name	4,7-Dimethyl-1H-benzimidazole
CAS Number	Not explicitly assigned (related isomer 5,6-dimethylbenzimidazole is 582-60-5) ^{[2][3]}

Synthesis of Dimethylbenzimidazoles: A General Overview

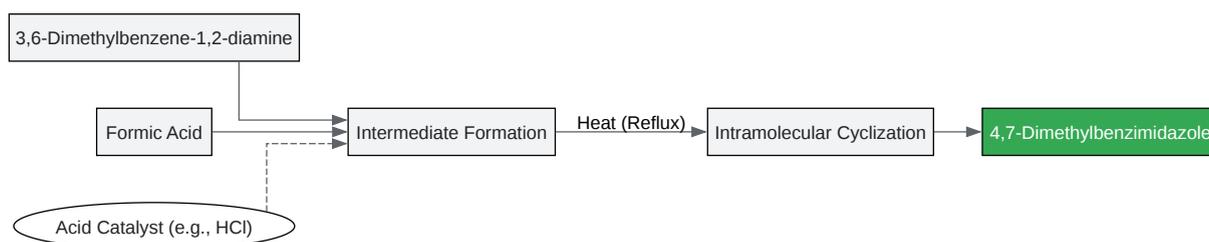
While specific synthetic routes for 4,7-dimethylbenzimidazole are not extensively documented in readily available literature, the synthesis of dimethylbenzimidazoles, in general, can be approached through established methods for benzimidazole formation. The most common and versatile method is the Phillips condensation.

The Phillips Condensation Reaction

This method involves the reaction of an appropriately substituted ortho-phenylenediamine with a carboxylic acid or its derivative in the presence of an acid catalyst. For the synthesis of 4,7-dimethylbenzimidazole, the key starting material would be 3,6-dimethylbenzene-1,2-diamine.

Experimental Protocol: Conceptual Synthesis of 4,7-Dimethylbenzimidazole via Phillips Condensation

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, combine one molar equivalent of 3,6-dimethylbenzene-1,2-diamine with an excess of formic acid (e.g., 2-3 molar equivalents).
- **Acid Catalyst:** Add a suitable acid catalyst, such as 4N hydrochloric acid, to facilitate the condensation and subsequent cyclization.
- **Reflux:** Heat the reaction mixture to reflux (typically 100-110°C) and maintain this temperature for 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up and Purification:** Upon completion, the reaction mixture is cooled and neutralized with a base (e.g., sodium hydroxide solution) to precipitate the crude product. The solid is then collected by filtration, washed with water, and dried. Purification can be achieved by recrystallization from a suitable solvent system, such as an ethanol-water mixture.



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Figure 1: Conceptual workflow for the synthesis of 4,7-dimethylbenzimidazole.

Potential Applications and Research Interest

While the 5,6-dimethyl isomer is well-studied due to its role in vitamin B12, the broader class of dimethylbenzimidazoles exhibits a range of biological activities, suggesting potential therapeutic applications for other isomers like 4,7-dimethylbenzimidazole.

The benzimidazole core is a key pharmacophore in a variety of approved drugs with diverse activities, including:

- **Anticancer:** The structural similarity of benzimidazoles to purine enables them to interact with various biological targets involved in cancer progression.
- **Antiviral, Antifungal, and Antibacterial:** Benzimidazole derivatives have shown efficacy against a range of microbial pathogens.
- **Anti-inflammatory and Analgesic:** Certain benzimidazole compounds exhibit anti-inflammatory and pain-relieving properties.

The specific substitution pattern of the methyl groups on the benzimidazole ring can significantly influence the compound's pharmacokinetic and pharmacodynamic properties. Therefore, 4,7-dimethylbenzimidazole represents a unique chemical entity that could be explored for its own distinct biological activity profile. Further research is warranted to synthesize and screen this isomer for its potential therapeutic value.

Safety and Handling

Specific safety data for 4,7-dimethylbenzimidazole is not readily available. However, based on the safety data for the closely related 5,6-dimethylbenzimidazole, the following precautions should be considered as a general guideline when handling any dimethylbenzimidazole isomer:

- **Personal Protective Equipment (PPE):** Wear appropriate protective gloves, clothing, and eye/face protection.[4]
- **Handling:** Avoid contact with skin and eyes. Do not ingest. Avoid breathing dust or vapors. Wash hands thoroughly after handling.[4]

- Storage: Keep in a dry, cool, and well-ventilated place. Keep the container tightly closed.[4]
- Incompatible Materials: Avoid strong oxidizing agents.[4]

A comprehensive, substance-specific Safety Data Sheet (SDS) should be consulted before any experimental work is undertaken.

Conclusion

4,7-Dimethylbenzimidazole, with a molecular formula of $C_9H_{10}N_2$ and a molecular weight of 146.19 g/mol, is a less-studied isomer within the broader class of dimethylbenzimidazoles. While specific experimental data for this compound is limited, its synthesis can be conceptually approached through established methods like the Phillips condensation. The diverse biological activities associated with the benzimidazole scaffold suggest that 4,7-dimethylbenzimidazole holds potential for further investigation in medicinal chemistry and drug discovery. Future research efforts should focus on its synthesis, characterization, and biological screening to unlock its full potential.

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